

Technical Guide: 1,1,4-Triacetoxy-2,2-dichlorobutane

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Compound of Interest

Compound Name: 1,1,4-Triacetoxy-2,2-dichlorobutane

CAS No.: 141942-59-8

Cat. No.: B122643

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CAS Number: 141942-59-8 Role: Advanced Pharmaceutical Intermediate (API Precursor)
Target Audience: Process Chemists, Organic Synthesis Researchers, Drug Development Scientists

Executive Summary

1,1,4-Triacetoxy-2,2-dichlorobutane is a highly functionalized acyclic alkane derivative serving as a critical "C4" building block in the convergent synthesis of substituted pyridines, most notably Pyridoxine (Vitamin B6). Its structure features a geminal dichloro moiety adjacent to a protected aldehyde (gem-diacetate) and a terminal protected alcohol. This unique arrangement allows it to function as a masked dicarbonyl equivalent, facilitating controlled cyclization reactions with nitrogenous nucleophiles to form the pyridine core.

Chemical Identity & Properties

Property	Specification
Chemical Name	1,1,4-Triacetoxy-2,2-dichlorobutane
Synonyms	2,2-Dichloro-1,1,4-triacetoxybutane; 4,4-Diacetoxy-3,3-dichlorobutyl acetate
CAS Number	141942-59-8
Molecular Formula	C ₁₀ H ₁₄ Cl ₂ O ₆
Molecular Weight	301.12 g/mol
Appearance	Colorless to pale yellow viscous liquid
Boiling Point	~140–150 °C (at reduced pressure, est.)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in water
Stability	Moisture sensitive; Stable under anhydrous conditions

Structural Analysis

The molecule consists of a four-carbon butane backbone:[\[1\]](#)

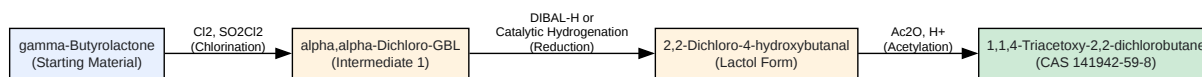
- C1: Substituted with two acetoxy groups (gem-diacetate), acting as a protected aldehyde.
- C2: Substituted with two chlorine atoms (gem-dichloro), acting as an electron-withdrawing group and potential leaving group/ketone equivalent.
- C3: Methylene bridge.
- C4: Substituted with one acetoxy group (primary acetate), acting as a protected alcohol.

Synthesis Pathways

The industrial preparation of **1,1,4-Triacetoxy-2,2-dichlorobutane** typically proceeds from

-Butyrolactone (GBL) via a three-step sequence: chlorination, reduction/ring-opening, and acetylation.

Synthesis Workflow (Graphviz Diagram)



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Figure 1: Synthetic pathway from

-Butyrolactone to **1,1,4-Triacetoxy-2,2-dichlorobutane**.^{[2][3]}

Detailed Protocol

Step 1: Chlorination of

-Butyrolactone

- Reagents:

-Butyrolactone (GBL), Sulfuryl Chloride () or Chlorine gas (), Phosphorus Trichloride () catalyst.

- Conditions: Heat to 60–80°C.

- Mechanism: Radical or electrophilic alpha-chlorination. The alpha-position (C2) is activated by the carbonyl, allowing sequential substitution of both hydrogens with chlorine.

- Product:

-Dichloro-

-butyrolactone (2,2-dichloro-4-butanolide).

Step 2: Reductive Ring Opening

- Reagents: Diisobutylaluminum hydride (DIBAL-H) or Sodium Borohydride () (controlled).
- Conditions: -78°C (for DIBAL) or 0°C (for borohydride).
- Mechanism: Selective reduction of the lactone carbonyl to a lactol (hemiacetal). This species exists in equilibrium with the open-chain aldehyde form: 2,2-dichloro-4-hydroxybutanal.

Step 3: Global Acetylation

- Reagents: Acetic Anhydride (), Pyridine or Sulfuric Acid () catalyst.
- Conditions: 0°C to Room Temperature.
- Mechanism:
 - Acetylation of the C4 hydroxyl group.
 - Acetylation of the C1 hemiacetal hydroxyl.
 - Nucleophilic attack of a second acetate on C1 (driven by the leaving group ability of the first acetate or via an oxocarbenium ion intermediate) to form the gem-diacetate.
- Final Product: **1,1,4-Triacetoxy-2,2-dichlorobutane**.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Application: Synthesis of Vitamin B6

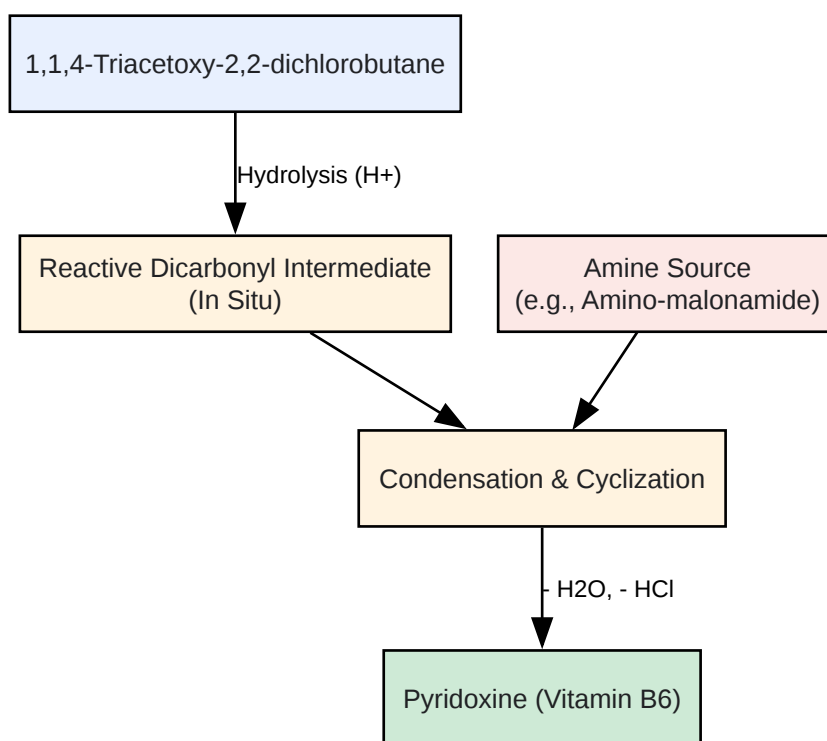
This intermediate is a "masked" form of the C4 fragment required for the pyridine ring of Pyridoxine.

Mechanism of Action

The utility of **1,1,4-Triacetoxy-2,2-dichlorobutane** lies in its ability to release reactive carbonyl species in situ under hydrolysis conditions.

- Acid Hydrolysis: Removes the acetate groups.
 - C1 (gem-diacetate)
Aldehyde (
).
 - C4 (acetate)
Alcohol (
).
 - C2 (gem-dichloro)
Ketone (
) (under harsh hydrolysis) or remains as a reactive electrophilic center.
- Cyclization: The resulting dicarbonyl species condenses with an amine source (e.g., amino-malonamide, ethyl glycinate, or ammonia) to close the pyridine ring.

Cyclization Pathway (Graphviz Diagram)



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Figure 2: Conversion of the triacetate intermediate to Pyridoxine.

Safety & Handling

Hazard Classification:

- Skin Irritant: Causes skin irritation (H315).
- Eye Irritant: Causes serious eye irritation (H319).
- Specific Target Organ Toxicity: May cause respiratory irritation (H335).

Handling Protocols:

- PPE: Wear chemical-resistant gloves (Nitrile), safety goggles, and a lab coat. Work within a fume hood.
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon). Moisture sensitive—hydrolysis releases Acetic Acid and HCl.

- Spill Response: Absorb with inert material (vermiculite/sand). Neutralize surfaces with weak base (Sodium Bicarbonate).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 141942-59-8. Retrieved from [\[Link\]](#)
- Eggersdorfer, M., et al. (2012). Vitamins. Ullmann's Encyclopedia of Industrial Chemistry. Wiley-VCH. (General reference for Vitamin B6 industrial synthesis routes).

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Sources

- 1. Treatment of NH₃ with 1,4-dibromobutane yields a C₄H₉NBr class 12 chemistry CBSE [\[vedantu.com\]](#)
- 2. 2,2-Dichloro-1,1-diethoxyethane | 619-33-0 [\[chemicalbook.com\]](#)
- 3. [rsc.org](#) [\[rsc.org\]](#)
- 4. 2,2-Dichloro-1,1-diethoxyethane | 619-33-0 [\[amp.chemicalbook.com\]](#)
- 5. [fishersci.com](#) [\[fishersci.com\]](#)
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